

Essential Safety and Operational Guidance for Handling 2-Bromo-3-pyridinamine

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Compound of Interest

Compound Name: 2-Bromo-3-pyridinamine

Cat. No.: B189615

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **2-Bromo-3-pyridinamine** (CAS No: 13534-99-1), including personal protective equipment (PPE) recommendations, procedural guidance for safe operations, and compliant disposal methods.

Hazard Identification and Classification

2-Bromo-3-pyridinamine, also known as 3-Amino-2-bromopyridine, is classified with the following hazards:

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1]
Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific target organ toxicity — Single exposure	3 (Respiratory system)	H335: May cause respiratory irritation[1]

Signal Word: Warning

Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe laboratory environment, the following personal protective equipment is mandatory when handling **2-Bromo-3-pyridinamine**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must conform to EN166 (EU) or NIOSH (US) standards.
Face Shield	To be used in addition to goggles when there is a significant risk of splashing.	
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before each use.
Laboratory Coat	Fully buttoned, with tight-fitting cuffs.	
Protective Clothing	Consider a chemical-resistant apron or coveralls for larger quantities or when splashing is likely.	
Respiratory Protection	NIOSH-Approved Respirator	A dust mask of type N95 (US) or equivalent is required when handling the powder outside of a fume hood or if dust is generated.

Safe Handling and Operational Plan

A systematic approach to handling **2-Bromo-3-pyridinamine** is essential to minimize exposure and ensure a safe laboratory environment.

1. Preparation:

- Designate a specific area for handling, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

- Assemble all necessary equipment and PPE before starting work.

2. Weighing and Aliquoting:

- Perform all weighing and transfer operations within a chemical fume hood to control airborne particulates.
- Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust.[\[2\]](#)
- Close the container tightly immediately after use.

3. Experimental Use:

- When dissolving or reacting the compound, add it slowly to the solvent or reaction mixture to avoid splashing.
- Maintain good laboratory hygiene; do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[3\]](#)

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep locked up or in an area accessible only to qualified or authorized persons.

5. Spill Management:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation.
- Collect the spilled material into a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- For large spills, evacuate the area and contact your institution's environmental health and safety (EHS) office.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Disposal Plan

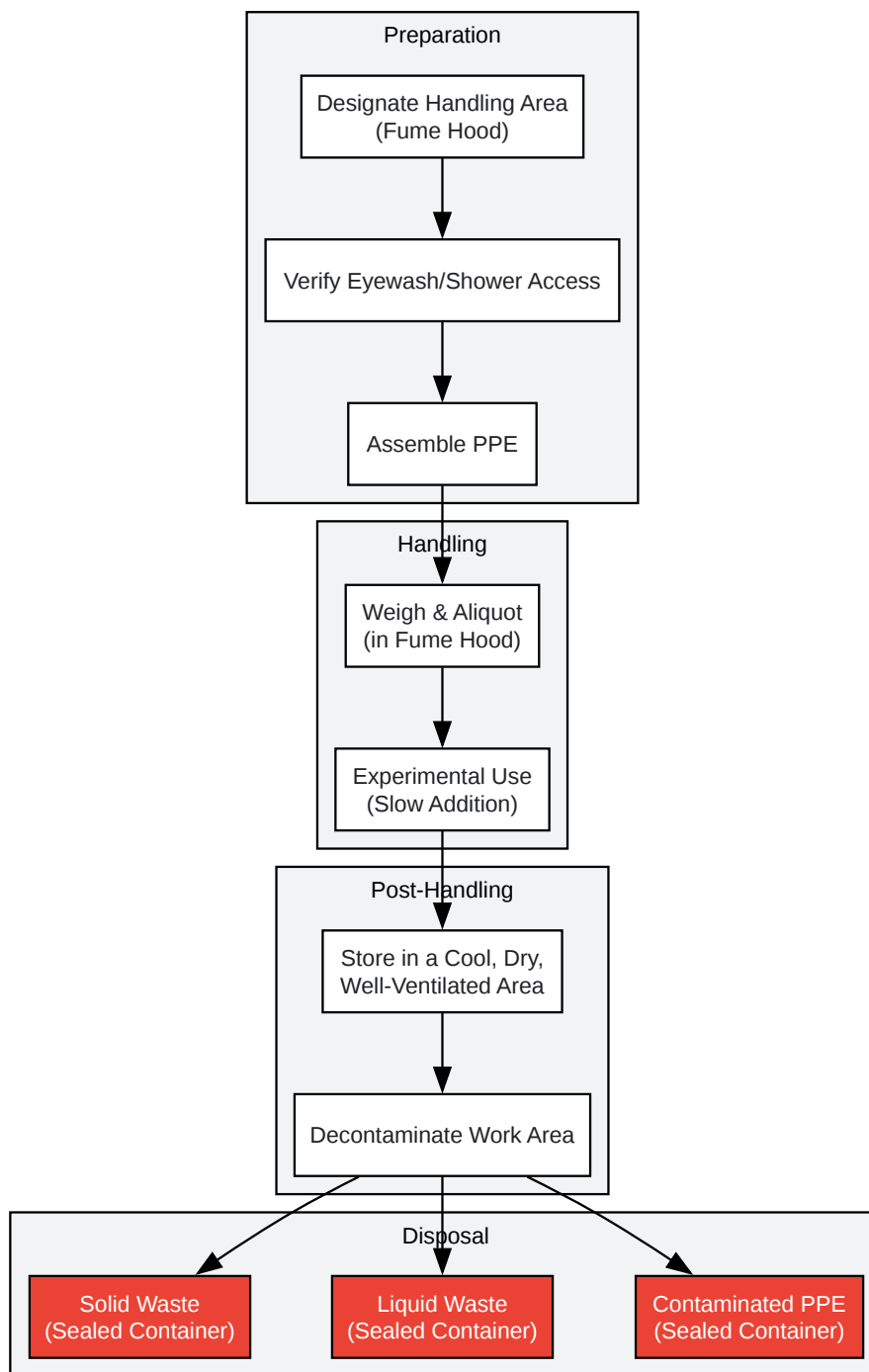
All waste containing **2-Bromo-3-pyridinamine** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated consumables (e.g., weigh paper, pipette tips), in a designated, sealed, and properly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste from experiments and cleaning in a designated, sealed, and properly labeled hazardous waste container. Do not discharge to sewer systems.[2]
- Empty Containers: Triple rinse with a suitable solvent. The rinsate should be collected as hazardous waste. The rinsed container can then be disposed of according to local regulations.
- Contaminated PPE: Dispose of as solid chemical waste in a designated, sealed container.

All chemical waste must be disposed of through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.[2]

Experimental Workflow Diagram

Safe Handling Workflow for 2-Bromo-3-pyridinamine

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-Bromo-3-pyridinamine**.

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